

what is the chemical structure of cellobionic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cellobionic acid

Cat. No.: B108432

[Get Quote](#)

An In-depth Technical Guide to **Cellobionic Acid**

Introduction

Cellobionic acid (CBA), a disaccharide acid, is emerging as a compound of significant interest in the pharmaceutical, cosmetic, food, and chemical industries.[1][2] Structurally, it is composed of a glucose unit linked to a gluconic acid unit via a β -1,4-glycosidic bond.[3][4][5] This aldobionic acid is derived from the oxidation of cellobiose, the repeating structural unit of cellulose.[2][6] As a plant-based alternative to its stereoisomer, lactobionic acid, **cellobionic acid** offers similar beneficial properties such as being biodegradable, non-toxic, and having antioxidant capabilities.[2] Its applications are being explored in anti-aging cosmetic formulations, moisturizers, and treatments for hyperpigmentation and acne, where it provides the benefits of α -hydroxy acids without causing irritation.[7]

Chemical Structure and Properties

Cellobionic acid is chemically known as 4-O- β -D-glucopyranosyl-D-gluconic acid.[3][4] It is a white, crystalline solid that is soluble in water.[3]

Below is a diagram representing the chemical structure of **cellobionic acid**.



[Click to download full resolution via product page](#)

Caption: 2D representation of the **Cellobionic Acid** molecule.

Physicochemical Properties

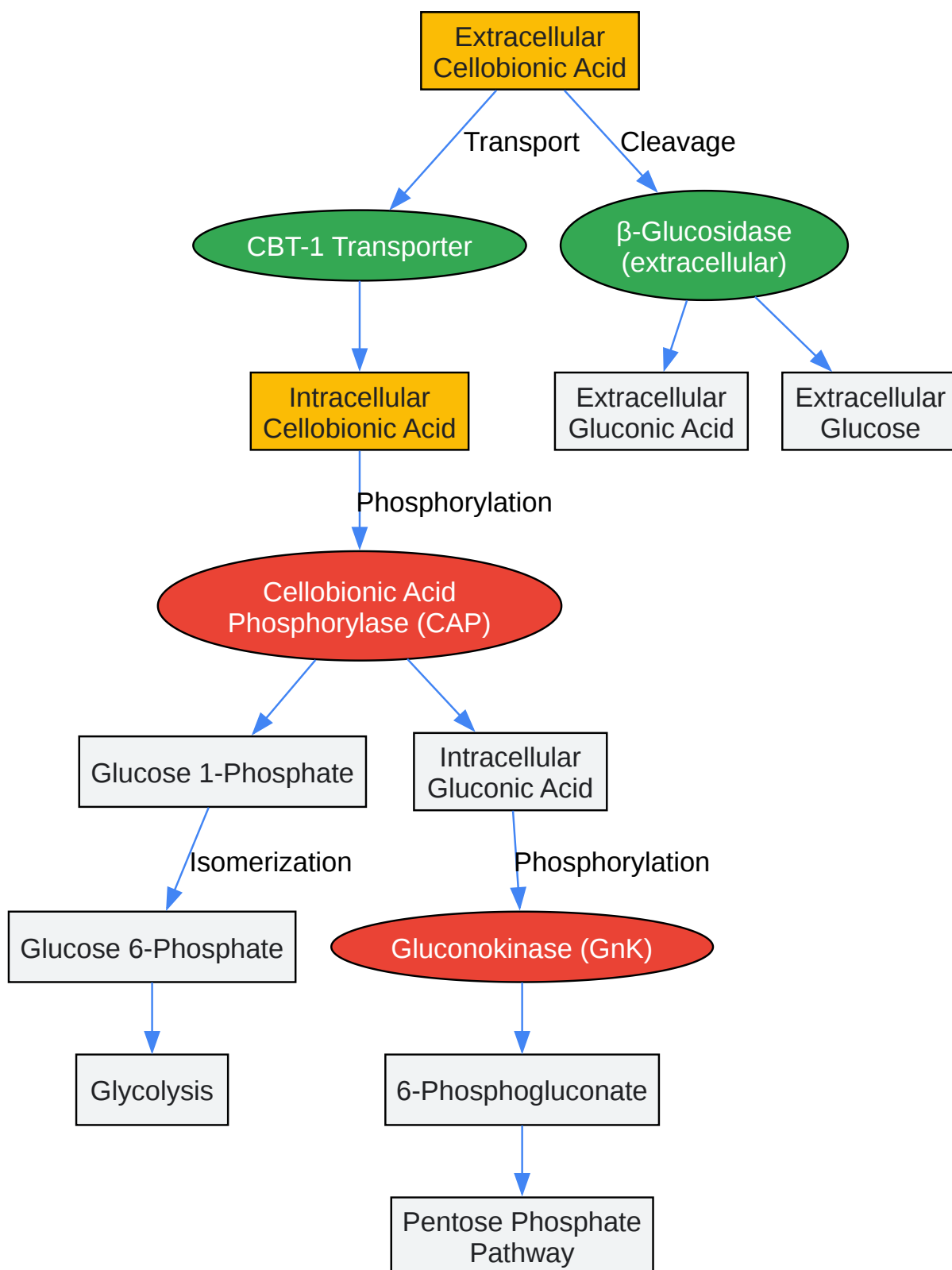
A summary of the key physicochemical properties of **cellobionic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ O ₁₂	[3][4]
Molecular Weight	358.30 g/mol	[4]
CAS Number	534-41-8	[3][4]
Appearance	White crystalline solid or colorless syrup	[3][8]
Solubility	Water, DMSO	[3][8]
pKa	3.28 ± 0.35	[2]

Metabolic Pathway and Synthesis

Cellular Utilization Pathway in *Neurospora crassa*

The fungus *Neurospora crassa* possesses a specific metabolic pathway for the utilization of **cellobionic acid**. Extracellular **cellobionic acid** can be directly imported into the cell by a **cellobionic acid** transporter (CBT-1).[9] Alternatively, it can be cleaved into gluconic acid and glucose by an extracellular β -glucosidase.[9] Once inside the cell, **cellobionic acid** is phosphorylated by **cellobionic acid** phosphorylase (CAP) to yield glucose 1-phosphate and gluconic acid.[9] Glucose 1-phosphate then enters glycolysis, while gluconic acid is converted to 6-phosphogluconate by gluconokinase (GnK) to be utilized in the pentose phosphate pathway.[9]



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of **cellobionic acid** in *N. crassa*.

Experimental Protocols

Synthesis of Cellobionic Acid

A modified Frush and Isbell procedure can be used for the chemical synthesis of **cellobionic acid**.^[9]

Materials:

- Cellobiose
- Calcium Carbonate (CaCO_3)
- Bromine (Br_2)
- Deionized water
- Nitrogen gas
- Rotary evaporator
- Supelclean™ ENVI-Carb™ SPE column

Procedure:

- In 500 mL of ice-cold water, dissolve 0.075 mol of cellobiose.
- Add 0.15 mol of CaCO_3 and 0.090 mol of bromine to the solution.
- Stir the reaction mixture at room temperature in the dark for 4 hours.
- Remove residual bromine by purging the solution with nitrogen gas for 1 hour.
- Concentrate the product on a rotary evaporator at 50°C to approximately 50% wt/vol.
- Purify the concentrated product using a Supelclean™ ENVI-Carb™ SPE column with an elution gradient from water to 50% acetonitrile.^[9]

Yeast Cell-Based Uptake Assay

This protocol details a method for assessing the uptake of **cellobionic acid** in *Saccharomyces cerevisiae*.[\[9\]](#)

Materials:

- *Saccharomyces cerevisiae* strain
- Optimized minimum medium (oMM)
- Assay buffer (5 mM MES, 100 mM NaCl, pH 6.0)
- **Cellobionic acid** stock solution (200 μ M in assay buffer)
- Incubator shaker

Procedure:

- Grow *S. cerevisiae* in oMM lacking uracil to the late logarithmic phase.
- Harvest the cells and wash them three times with the assay buffer.
- Resuspend the cells to a final optical density (OD) of 40 in the assay buffer.
- Prepare a 200 μ M stock solution of **cellobionic acid** in the assay buffer.
- Initiate the transport assay by mixing equal volumes of the cell suspension and the substrate stock solution.
- Incubate the reaction mixture at 30°C with continuous shaking for 30 minutes.[\[9\]](#)
- Subsequent analysis of substrate depletion from the supernatant can be performed using techniques like HPLC.

Whole-Cell Biotransformation for Cellobionic Acid Production

This protocol describes the production of **cellobionic acid** using engineered *Gluconobacter oxydans*.[\[2\]](#)

Pre-culture Preparation:

- Prepare a modified complex medium containing 5 g/L yeast extract, 3 g/L peptone from casein, and 10 g/L fructose (FYP-medium).
- Adjust the pH to 6.0 using 3 M HCl.
- Autoclave the medium at 121°C for 20 minutes.
- Add kanamycin and cefoxitin to a final concentration of 50 mg/L each.
- Inoculate the medium with the engineered *G. oxydans* strain and incubate.

Biotransformation:

- Set up a bioreactor with the appropriate medium. Initially, set the pH to 6.0 with 12.5% (v/v) H_3PO_4 .
- Control the temperature at 30°C.
- Maintain the pH at 6.0 by the automated addition of 25% (v/v) NH_4OH .
- Ensure the dissolved oxygen (DO) concentration is kept above 30% air saturation by adjusting the stirrer speed (500-1200 rpm) and gassing rate (2.0-2.8 vvm air).
- Introduce the resting cells of *G. oxydans* and the cellobiose substrate.
- Monitor the reaction progress by taking samples periodically.

Analytical Method (HPLC):

- Use an anion-exchange column (e.g., Aminex HPX-87H).
- The mobile phase is 5 mM H_2SO_4 .
- Maintain an isocratic flow rate of 0.6 mL/min.
- Keep the column temperature at 60°C.

- Inject a 10 μ L sample volume.
- Quantify cellobiose and **cellobionic acid** concentrations against standard curves.[\[2\]](#)

Quantitative Data on Production

Several studies have reported on the production yields of **cellobionic acid** using different biocatalytic approaches.

Substrate	Biocatalyst	Product Concentration	Molar Conversion/Yield	Reference
10 g/L Maltodextrin	In vitro synthetic enzymatic biosystem	6.2 g/L	60% (starch-to-CBA)	[1]
50 g/L Maltodextrin	In vitro synthetic enzymatic biosystem	21.2 g/L	Not specified	[1]
98 g/L Cellobiose	Engineered <i>Gluconobacter oxydans</i> BP9	Not specified	>99%	[6]
Cellobiose	Engineered <i>Gluconobacter oxydans</i>	502 g/L	>99%	[6]
23 g/L Cellobiose (from waste paper)	Recombinant <i>Pseudomonas taetrolens</i>	24.1 g/L	Not specified	[10]

Conclusion

Cellobionic acid represents a versatile and promising bio-based chemical with wide-ranging potential applications. Research into its synthesis, particularly through sustainable biocatalytic routes, is advancing rapidly. The detailed understanding of its chemical structure, properties, and metabolic pathways is crucial for harnessing its full potential in various industrial sectors.

The experimental protocols provided herein offer a foundation for researchers and drug development professionals to further explore and optimize the production and application of this valuable compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sustainable cellobionic acid biosynthesis from starch via artificial in vitro synthetic enzymatic biosystem - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. CAS 534-41-8: Cellobionic acid | CymitQuimica [cymitquimica.com]
- 4. Cellobionic acid | C₁₂H₂₂O₁₂ | CID 6452827 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Buy Cellobionic acid | 534-41-8 [smolecule.com]
- 6. portal.fis.tum.de [portal.fis.tum.de]
- 7. Cellobionic acid ammonium salt | 534-41-8 (free base) | OC61665 [biosynth.com]
- 8. synthose.com [synthose.com]
- 9. Cellobionic acid utilization: from Neurospora crassa to Saccharomyces cerevisiae - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [what is the chemical structure of cellobionic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108432#what-is-the-chemical-structure-of-cellobionic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com